

physical and chemical properties of 1,3-Dimethyl-2-(2-thienyl)imidazolidine

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Compound of Interest

Compound Name: 1,3-Dimethyl-2-(2-thienyl)imidazolidine

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An In-depth Technical Guide to 1,3-Dimethyl-2-(2-thienyl)imidazolidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyl-2-(2-thienyl)imidazolidine is a heterocyclic organic compound featuring a five-membered imidazolidine ring substituted with two methyl groups at the nitrogen positions and a thienyl group at the carbon between the two nitrogens. Its chemical structure, combining the features of an amina and a thiophene derivative, makes it a subject of interest in medicinal chemistry and materials science. This document provides a comprehensive overview of its known physical and chemical properties, a generalized synthesis protocol, and its potential applications.

Core Physical and Chemical Properties

Limited quantitative data for **1,3-Dimethyl-2-(2-thienyl)imidazolidine** is available in public literature. The following tables summarize the known properties.

General and Physical Properties

Property	Value	Source
Appearance	Light yellow to brown clear liquid; Light orange to yellow to green clear liquid	[1]
Molecular Formula	C ₉ H ₁₄ N ₂ S	[1]
Molecular Weight	182.29 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Purity	>90.0% (GC)	[1]
Storage Conditions	Store at 2 - 8 °C	

Chemical Identifiers

Identifier	Value	Source
CAS Number	104208-13-1	
PubChem CID	2797481	
MDL Number	MFCD00191636	
InChI	InChI=1S/C9H14N2S/c1-10-5-6-11(2)9(10)8-4-3-7-12-8/h3-4,7,9H,5-6H2,1-2H3	[1]
SMILES	CN1CCN(C)C1c1cccs1	[1]

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1,3-Dimethyl-2-(2-thienyl)imidazolidine** is not readily available in the reviewed literature. However, a general method for the synthesis of 2-substituted-1,3-dimethylimidazolidines involves the condensation of N,N'-dimethylethylenediamine with an appropriate aldehyde.

General Synthesis of 2-Aryl-1,3-dimethylimidazolidines

A plausible synthetic route for **1,3-Dimethyl-2-(2-thienyl)imidazolidine** is the reaction of N,N'-dimethylethylenediamine with thiophene-2-carboxaldehyde.

Reaction:

- N,N'-dimethylethylenediamine + Thiophene-2-carboxaldehyde → **1,3-Dimethyl-2-(2-thienyl)imidazolidine** + H₂O

Illustrative Protocol:

- Reactant Preparation:** In a round-bottom flask, dissolve thiophene-2-carboxaldehyde in a suitable aprotic solvent such as toluene or benzene.
- Addition of Diamine:** To this solution, add an equimolar amount of N,N'-dimethylethylenediamine dropwise at room temperature with stirring.
- Reaction Conditions:** The reaction mixture is typically heated to reflux for several hours to facilitate the condensation and removal of water, often with the use of a Dean-Stark apparatus.
- Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel to yield the pure **1,3-Dimethyl-2-(2-thienyl)imidazolidine**.

Characterization: The structure of the synthesized compound would be confirmed using spectroscopic methods such as ¹H NMR, ¹³C NMR, and mass spectrometry.

Potential Applications and Biological Significance

While no specific biological activity or signaling pathways for **1,3-Dimethyl-2-(2-thienyl)imidazolidine** have been reported, its structural motifs suggest potential applications in

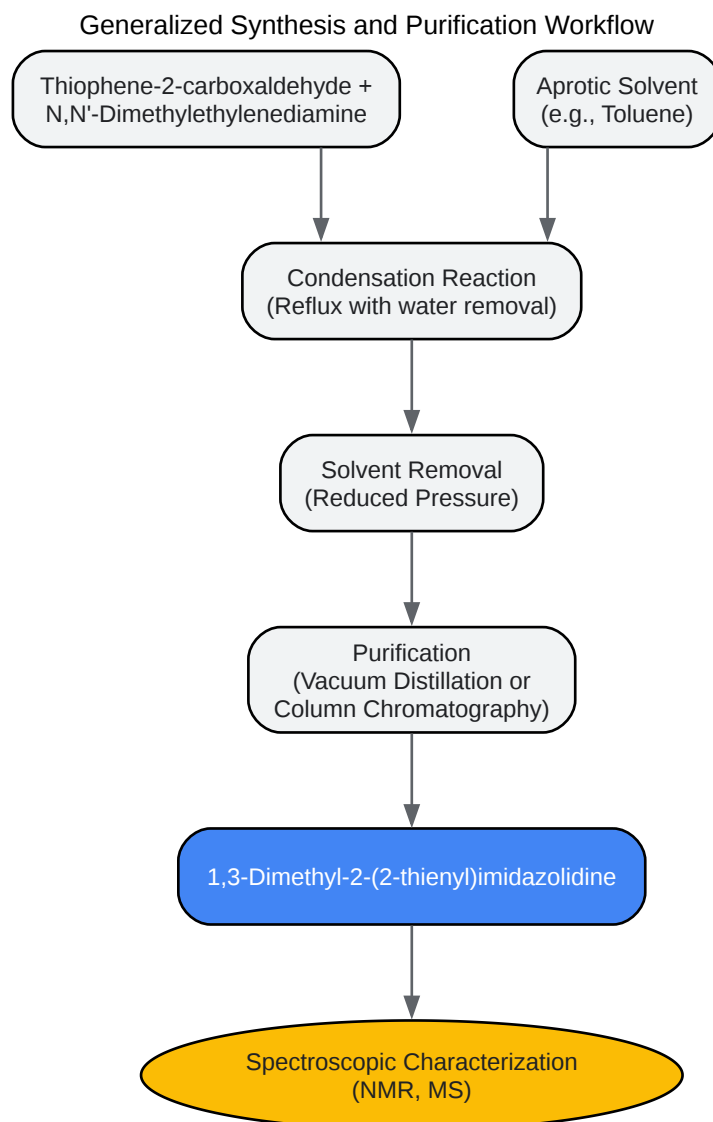
several areas. The imidazolidine and thiophene rings are present in various biologically active molecules.

It is suggested that this compound could serve as a versatile building block in:

- **Pharmaceutical Development:** For the synthesis of novel compounds targeting neurological disorders. It may also be a scaffold for developing new anti-inflammatory and antimicrobial agents.
- **Agricultural Chemistry:** In the creation of new agrochemicals for crop protection.
- **Material Science:** For the development of advanced materials, including polymers and coatings, and for applications in organic electronics and optoelectronics due to its potential electronic properties.

Visualizations

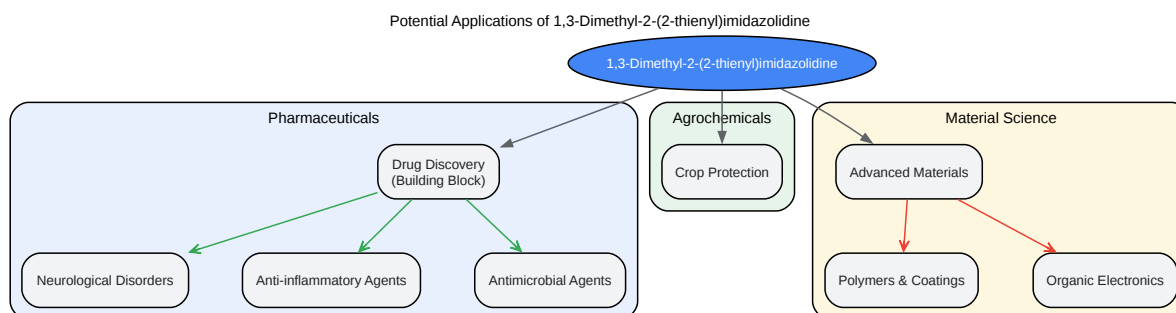
Generalized Synthesis Workflow



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Caption: A diagram illustrating a generalized workflow for the synthesis and purification of **1,3-Dimethyl-2-(2-thienyl)imidazolidine**.

Potential Application Areas



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Caption: A diagram showing the potential application areas for **1,3-Dimethyl-2-(2-thienyl)imidazolidine** as a chemical intermediate.

Conclusion

1,3-Dimethyl-2-(2-thienyl)imidazolidine is a chemical compound with potential utility in various scientific and industrial fields. However, there is a notable lack of publicly available data regarding its specific physical properties, detailed synthesis protocols, and biological activity. Further research is required to fully characterize this compound and explore its potential applications. The information and generalized protocols provided in this guide are intended to serve as a foundation for researchers and professionals interested in the study and application of this and similar molecules.

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References

- 1. 1,3-Dimethyl-2-(2-thienyl)imidazolidine | CymitQuimica [cymitquimica.com]

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